

**Compound of Interest**

Compound Name: 1-(Cyclopropylsulfonyl)piperazine

Cat. No.: B1520114

For Researchers, Scientists, and Drug Development Professionals

The piperazine ring is a privileged scaffold in medicinal chemistry, frequently incorporated into molecules with diverse biological activities. When funct

## Section 1: Sulfonylpiperazine Derivatives as Dipeptidyl Peptidase-4 (DPP-4) Inhibit

A significant application of sulfonylpiperazine derivatives is in the development of inhibitors for dipeptidyl peptidase-4 (DPP-4), an enzyme crucial for (

### Mechanism of Action: DPP-4 Inhibition

DPP-4 is a serine protease that inactivates incretin hormones, primarily glucagon-like peptide-1 (GLP-1) and glucose-dependent insulinitropic polype

```
digraph "DPP-4 Inhibition Pathway" {
  graph [rankdir="LR", splines=ortho, nodesep=0.4];
  node [shape=box, style="filled", fontname="Arial", fontsize=10, margin="0.2,0.1"];
  edge [arrowhead=normal, color="#5F6368", penwidth=1.5];

  "Food Intake" [shape=ellipse, style=filled, fillcolor="#F1F3F4", fontcolor="#202124"];
  "Incretins (GLP-1, GIP)" [fillcolor="#4285F4", fontcolor="FFFFFF"];
  "DPP-4" [fillcolor="#EA4335", fontcolor="FFFFFF"];
  "Inactive Incretins" [fillcolor="#FBB03B", fontcolor="#202124"];
  "Insulin Secretion" [fillcolor="#34A853", fontcolor="FFFFFF"];
  "Glucagon Secretion" [fillcolor="#EA4335", fontcolor="FFFFFF"];
  "Blood Glucose" [shape=ellipse, style=filled, fillcolor="#F1F3F4", fontcolor="#202124"];
  "Inhibitor" [shape=diamond, style=filled, fillcolor="#5F6368", fontcolor="FFFFFF", label="Sulfonylpiperazine"];

  "Food Intake" -> "Incretins (GLP-1, GIP)";
  "Incretins (GLP-1, GIP)" -> "Insulin Secretion" [label="+", fontcolor="#34A853"];
  "Incretins (GLP-1, GIP)" -> "Glucagon Secretion" [label="-", fontcolor="#EA4335"];
  "DPP-4" -> "Inactive Incretins" [label="degrades"];
  "Incretins (GLP-1, GIP)" -> "DPP-4";
  "Inhibitor" -> "DPP-4" [arrowhead=tee, label="inhibits"];
  "Insulin Secretion" -> "Blood Glucose" [label="lowers"];
  "Glucagon Secretion" -> "Blood Glucose" [label="raises"];
}
```

## Section 2: Sulfonylpiperazine Derivatives as Anti-Influenza Agent

Another promising area for sulfonylpiperazine derivatives is the development of antiviral agents, particularly

## Mechanism of Action: Influenza A Nucleoprotein (NP) Inhibition

The influenza A virus nucleoprotein is a multifunctional protein essential for viral replication. It encapsidates

```
graph TD
    ViralEntry([Viral Entry]) --> vRNARelease([vRNA Release])
    vRNARelease --> NPMonomers[NP Monomers]
    NPMonomers --> RNPFomation[RNP Formation]
    RNPFomation --> NuclearImport([Nuclear Import])
    NuclearImport --> ReplicationTranscription([Replication/Transcription])
    Inhibitor{Inhibitor} -- induces aggregation --> NPMonomers
    NPMonomers --> NPAggregates[MNP Aggregates]
    NPAggregates --> BlockedReplication([Blocked Replication])
```

``dot

```
digraph "Influenza NP Inhibition Pathway" {
    graph [rankdir="TB", splines=ortho, nodesep=0.4];
    node [shape=box, style="filled", fontname="Arial", fontsize=10, margin="0.2,0.1"];
    edge [arrowhead=normal, color="#5F6368", penwidth=1.5];

    "Viral Entry" [shape=ellipse, style=filled, fillcolor="#F1F3F4", fontcolor="#202124"];
    "vRNA Release" [fillcolor="#4285F4", fontcolor="#FFFFFF"];
    "NP Monomers" [fillcolor="#FBBC05", fontcolor="#202124"];
    "RNP Formation" [fillcolor="#34A853", fontcolor="#FFFFFF"];
    "Nuclear Import" [fillcolor="#4285F4", fontcolor="#FFFFFF"];
    "Replication/Transcription" [fillcolor="#34A853", fontcolor="#FFFFFF"];
    "NP Aggregates" [shape=Mdiamond, style=filled, fillcolor="#EA4335", fontcolor="#FFFFFF"];
    "Inhibitor" [shape=diamond, style=filled, fillcolor="#5F6368", fontcolor="#FFFFFF", label="Sulfonylpiperazine"];
    "Blocked Replication" [shape=ellipse, style=filled, fillcolor="#EA4335", fontcolor="#FFFFFF"];

    "Viral Entry" -> "vRNA Release";
    "vRNA Release" -> "NP Monomers" [label="associates with"];
    "NP Monomers" -> "RNP Formation";
    "RNP Formation" -> "Nuclear Import";
    "Nuclear Import" -> "Replication/Transcription";
    "Inhibitor" -> "NP Monomers" [arrowhead=tee, label="induces aggregation"];
    "NP Monomers" -> "NP Aggregates";
    "NP Aggregates" -> "Blocked Replication";
}
```

This guide provides a framework for understanding and validating the mechanism of action of sulfonylpiperazine

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## References

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